

Personal Protective Equipment & Handling Guide: N-(2-bromophenyl)-3-phenylprop-2-enamide

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Compound of Interest

Compound Name:	N-(2-bromophenyl)-3-phenylprop-2-enamide
CAS No.:	71910-51-5
Cat. No.:	B1269319

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Part 1: Executive Safety Summary

N-(2-bromophenyl)-3-phenylprop-2-enamide (also known as 2'-bromocinnamanilide) is a halogenated aromatic amide commonly used as a pharmacophore intermediate. While stable under standard conditions, its structural moieties—an acrylamide-like backbone conjugated with a halogenated aromatic ring—dictate a specific safety profile focusing on sensitization and cumulative toxicity.

Core Hazard Classification (GHS):

- Signal Word: WARNING
- Acute Toxicity (Oral): Category 4 (H302) – Harmful if swallowed.[1][2]
- Skin/Eye Irritation: Category 2/2A (H315/H319) – Causes skin and serious eye irritation.[1]

- STOT-SE: Category 3 (H335) – May cause respiratory irritation.[1]

Operational Directive: Treat as a potential sensitizer. All handling of the neat solid must occur within a certified chemical fume hood to prevent inhalation of micro-particulates.

Part 2: Technical Specifications & PPE Matrix

Chemical Identity & Properties

Parameter	Data
Systematic Name	N-(2-bromophenyl)-3-phenylprop-2-enamide
Common Name	2'-Bromocinnamanilide
CAS Number	71910-51-5 (Isomer specific)
Formula	C ₁₅ H ₁₂ BrNO
Molecular Weight	302.17 g/mol
Physical Form	White to off-white crystalline solid
Solubility	Soluble in DMSO, DMF, DCM; Poorly soluble in water

Personal Protective Equipment (PPE) Matrix

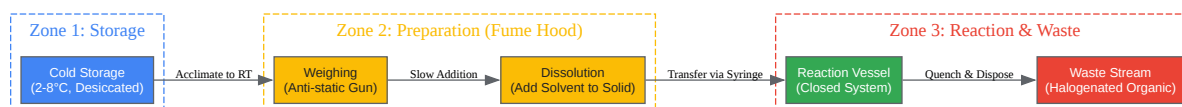
Rationale: The lipophilic nature of the phenyl rings facilitates skin absorption, particularly when dissolved in organic solvents.

Protection Zone	Recommended Equipment	Technical Justification
Hand (Solid)	Nitrile Gloves (Min. thickness 0.11 mm)	Sufficient for incidental contact with dry powder.
Hand (Solution)	Double Gloving (Laminate inner / Nitrile outer)	Halogenated aromatics in solvents like DCM can permeate standard nitrile <5 mins.
Eye/Face	Chemical Safety Goggles (ANSI Z87.1)	Preferred over safety glasses to seal against airborne dust and splashes.
Respiratory	Fume Hood (Face velocity 80-100 fpm)	Primary control. If hood is unavailable, use N95/P100 respirator.
Body	Lab Coat (High-neck, cotton/poly blend)	Prevents accumulation on street clothes. Synthetic fibers (pure polyester) should be avoided due to static cling.

Part 3: Operational Protocols

Workflow Visualization

The following diagram outlines the critical control points (CCPs) for handling this compound to minimize exposure risk.



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Caption: Operational workflow emphasizing containment in Zone 2 and unidirectional flow to waste.

Step-by-Step Handling Procedures

Phase 1: Weighing & Transfer

Context: Dry organic powders are prone to static charge, which can cause "scattering" and inhalation risk.

- **Acclimation:** Remove container from cold storage and allow it to reach room temperature before opening. Why? Prevents condensation moisture from degrading the chemical.
- **Static Control:** Use an ionizing fan or anti-static gun on the weighing boat and spatula.
- **Containment:** Place the analytical balance inside the fume hood. If the balance is external, weigh inside a closed vessel (e.g., a tarred scintillation vial).
- **Transfer:** Do not pour. Use a micro-spatula to transfer solid directly into the reaction vessel or tared vial.

Phase 2: Solubilization

Context: The risk of skin absorption increases significantly once the compound is in solution.

- **Solvent Selection:** Common solvents include DMSO or Dichloromethane (DCM).
- **Protocol:** Add the solvent to the solid (not solid to solvent) to prevent splash-back.
- **Glove Check:** If using DCM, change outer gloves immediately upon any splash contact.

Phase 3: Waste Disposal

Context: The bromine atom classifies this as halogenated waste, which requires specific incineration protocols.

- **Classification:** Segregate as "Halogenated Organic Waste." Do not mix with general organic solvents if your facility separates them (cost-saving measure).
- **Labeling:** Clearly tag container with "Contains Brominated Aromatics."

- Rinsing: Triple-rinse empty vials with acetone; dispose of rinsate into the halogenated waste stream.

Part 4: Emergency Response

Incident	Immediate Action	Secondary Action
Skin Contact	Wash with soap and lukewarm water for 15 mins. Do not use ethanol/solvents (enhances absorption).	Seek medical attention if redness persists.
Eye Contact	Flush with eyewash station for 15 mins, holding eyelids open.	Consult an ophthalmologist immediately.
Inhalation	Move to fresh air.[3][4][5][6]	Monitor for respiratory irritation (coughing/tightness).
Spill (Solid)	Cover with wet paper towels to prevent dust. Scoop into waste bag.	Clean area with soap/water; test surface pH if applicable.

References

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